

An In-depth Technical Guide to the Protein Interaction Partners of ZMYND19

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Compound of Interest

Compound Name: Zndm19

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Introduction

Zinc finger MYND-type containing 19 (ZMYND19), also known as MIZIP (MCH-R1-Interacting Zinc Finger Protein), is a protein characterized by a MYND (Myeloid translocation protein 8, Nery, and DEAF1) zinc finger domain.[1] This protein is highly conserved across vertebrate species and is implicated in diverse cellular processes, including signal transduction and microtubule dynamics.[1] Understanding the intricate network of ZMYND19's protein-protein interactions is paramount for elucidating its biological functions and for the development of novel therapeutic strategies targeting pathways in which it is involved. This technical guide provides a comprehensive overview of the known interaction partners of ZMYND19, presenting quantitative data, detailed experimental protocols, and visual representations of the associated signaling pathways.

ZMYND19 Interaction Partners: A Quantitative Overview

The following table summarizes the known protein interaction partners of ZMYND19, the experimental methods used to identify these interactions, and any available quantitative data.

Interacting Partner	Description	Experimental Method(s)	Quantitative Data	Reference(s)
MCHR1	Melanin-concentrating hormone receptor 1, a G-protein coupled receptor.	Yeast Two-Hybrid	Not available	[1]
Alpha-tubulin, Beta-tubulin	Subunits of microtubules, key components of the cytoskeleton.	Yeast Two-Hybrid	Not available	
MKLN1	Muskelin 1, a component of the CTLH E3 ubiquitin ligase complex.	Co-immunoprecipitation, Affinity Capture-MS	BioGRID Quantitative Score: 0.926 (High Confidence)	[2]
RMND5A	Required for meiotic nuclear division 5 homolog A, a core component of the CTLH E3 ubiquitin ligase complex.	Co-immunoprecipitation, Affinity Capture-MS	BioGRID Quantitative Score: 0.996 (High Confidence)	[2]
MAEA	Macrophage erythroblast attacher, the catalytic subunit of the CTLH E3 ubiquitin ligase complex.	Co-immunoprecipitation	Not available	[3] [4]

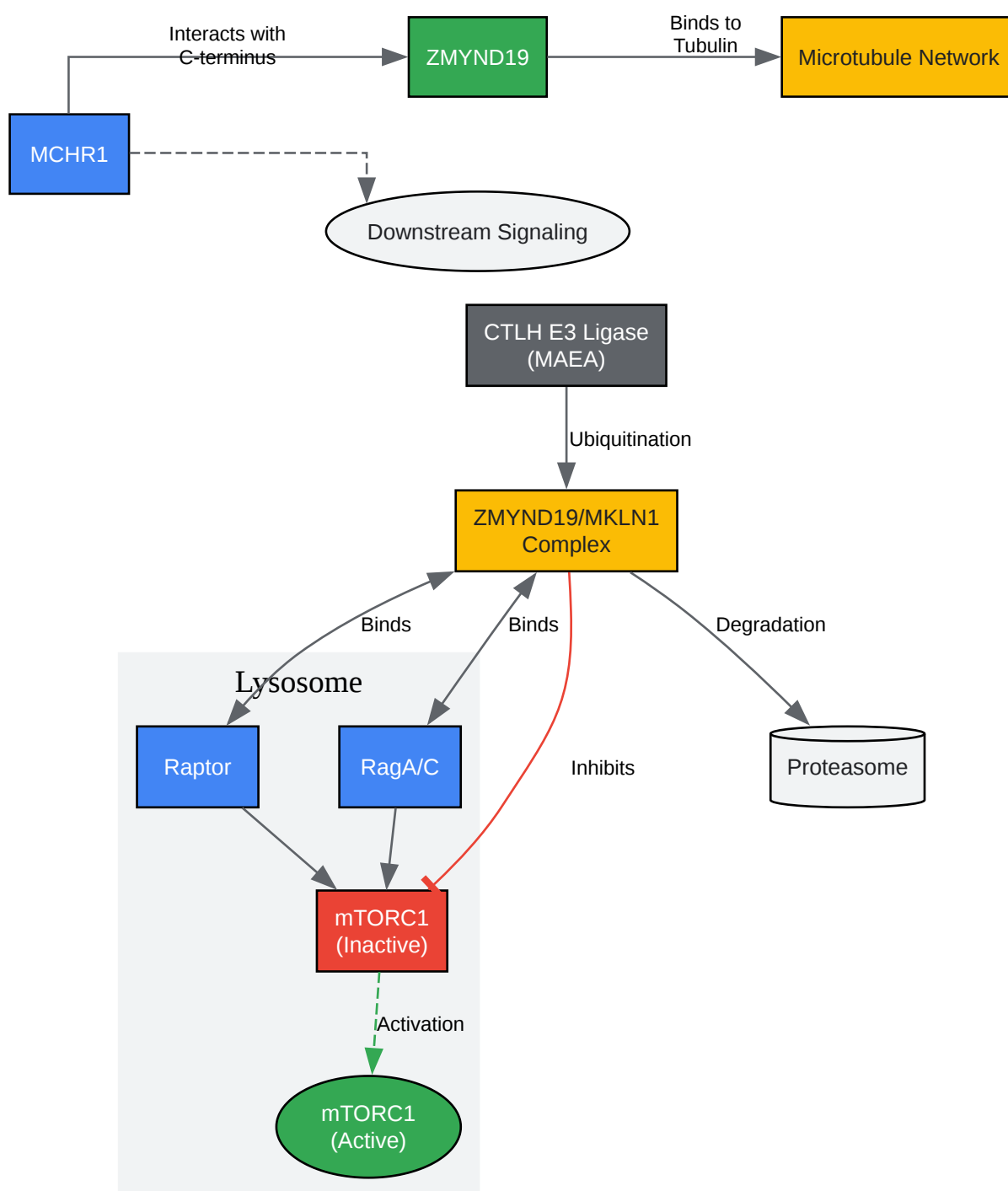
Raptor	Regulatory-associated protein of mTOR, a component of the mTORC1 complex.	Co-immunoprecipitation	Not available	[3] [4]
RagA/C	Ras-related GTP-binding proteins that recruit mTORC1 to the lysosome.	Co-immunoprecipitation	Not available	[3] [4]
ADAMTS1	A disintegrin and metalloproteinase with thrombospondin motifs 1.	Affinity Capture-MS	BioGRID Quantitative Score: 0.918 (High Confidence)	[5]
C19orf54	Chromosome 19 open reading frame 54.	Yeast Two-Hybrid	Not available	[6]

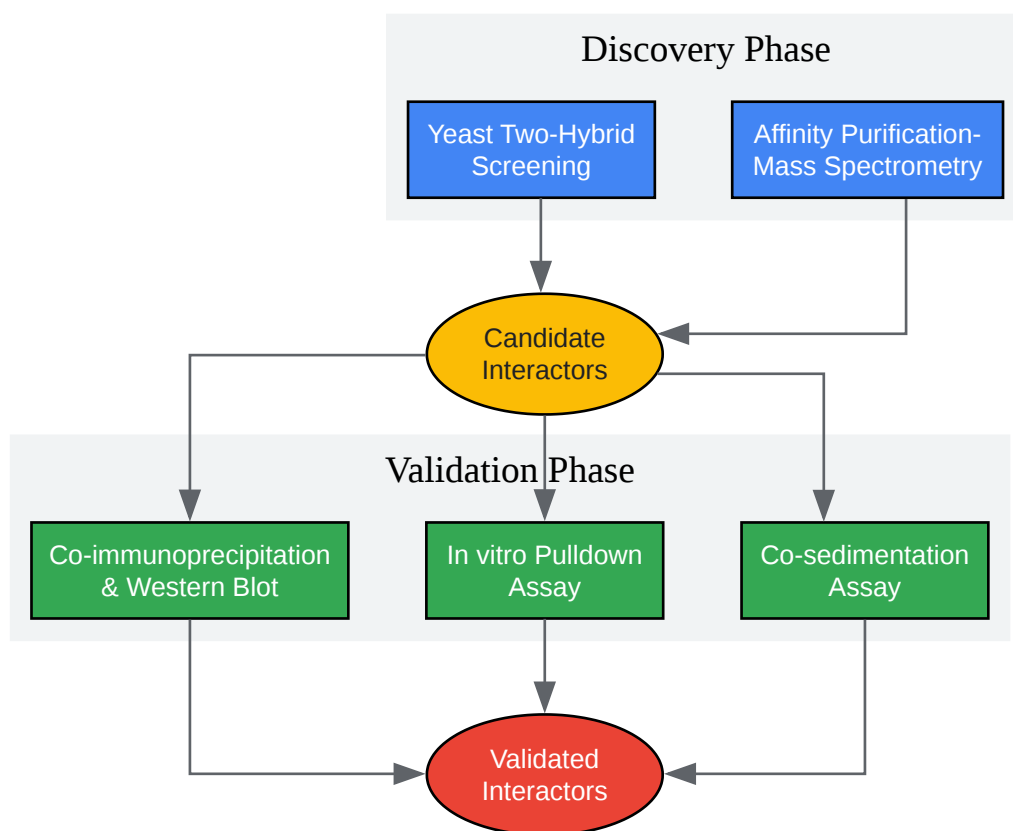
Signaling Pathways and Logical Relationships

ZMYND19 is involved in at least two key cellular pathways: the MCHR1 signaling pathway and the regulation of the mTORC1 signaling cascade.

MCHR1 Signaling Pathway

ZMYND19 was initially identified through its interaction with the C-terminus of the melanin-concentrating hormone receptor 1 (MCHR1).[\[1\]](#) This interaction suggests a role for ZMYND19 in modulating MCHR1 signaling, potentially by linking the receptor to the microtubule network.





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